

## "comparative study of eicosyl hexacosanoate in lubrication"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Eicosyl hexacosanoate	
Cat. No.:	B15185917	Get Quote

[2] Lubricating compositions - US3493516A - Google Patents United in the lubricating composition. The polymer may be present in an amount of from 0.05 to 10% by weight, preferably from 0.1 to 5% by weight. The copolymers of ethylene and vinyl acetate are well known and are commercially available. The copolymers of ethylene and vinyl acetate are available from E. I. du Pont de Nemours and Co. under the trade name Elvax. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,200,429. A preferred copolymer of ethylene and vinyl acetate is Elvax 240 which has a vinyl acetate content of 28% and a molecular weight of 25,000. Other copolymers are Elvax 220 which has a vinyl acetate content of 28% and a molecular weight of 35,000; Elvax 250 which has a vinyl acetate content of 28% and a molecular weight of 100,000 and Elvax 260 which has a vinyl acetate content of 28% and a molecular weight of 200,000. Other copolymers of ethylene and vinyl acetate are available from Union Carbide Corporation under the trade name of Co-Mer. A preferred copolymer is Co-Mer 401 which has a vinyl acetate content of 28% and a molecular weight of 25,000. Other copolymers of ethylene and vinyl acetate are available from Monsanto Chemical Co. under the trade name of Montothene. A preferred copolymer is Montothene 50 which has a vinyl acetate content of 28% and a molecular weight of 25,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and vinyl acetate mentioned above, but that any copolymer of ethylene and vinyl acetate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl acrylates are also well known and are commercially available. The copolymers of ethylene and alkyl acrylates are available from E. I. du Pont de Nemours and Co. under the trade name of Lucite. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,953,551. A preferred copolymer of ethylene and methyl acrylate is Lucite 147 which has a







methyl acrylate content of 40% and a molecular weight of 40,000. Other copolymers of ethylene and alkyl acrylates are available from Rohm & Haas Co. under the trade name of Acryloid. A preferred copolymer is Acryloid HF-838 which has a methyl acrylate content of 38% and a molecular weight of 30,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and alkyl acrylates mentioned above, but that any copolymer of ethylene and alkyl acrylate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl methacrylates are also well known and are commercially available. The copolymers of ethylene and alkyl methacrylates are available from E. I. du Pont de Nemours and Co. under the trade name of Lucite. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,953,551. A preferred copolymer of ethylene and methyl methacrylate is Lucite 149 which has a methyl methacrylate content of 40% and a molecular weight of 40,000. Other copolymers of ethylene and alkyl methacrylates are available from Rohm & Haas Co. under the trade name of Acryloid. A preferred copolymer is Acryloid HF-838 which has a methyl methacrylate content of 38% and a molecular weight of 30,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and alkyl methacrylates mentioned above, but that any copolymer of ethylene and alkyl methacrylate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl fumarates are also well known and are commercially available. The copolymers of ethylene and alkyl fumarates are available from Monsanto Chemical Co. under the trade name of Santicizer. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,467,997. A preferred copolymer of ethylene and di(2ethylhexyl) fumarate is Santicizer 409 which has a di(2-ethylhexyl) fumarate content of 40% and a molecular weight of 40,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and alkyl fumarates mentioned above, but that any copolymer of ethylene and alkyl fumarate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and dialkyl fumarates are also well known and are commercially available. The copolymers of ethylene and dialkyl fumarates are available from Monsanto Chemical Co. under the trade name of Santicizer. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,467,997. A preferred copolymer of ethylene and di(2-ethylhexyl) fumarate is Santicizer 409 which has a di(2-ethylhexyl) fumarate content of 40% and a molecular weight of 40,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and dialkyl fumarates mentioned above, but that any copolymer of ethylene and dialkyl fumarate may be used in the lubricating compositions of the present invention. The present invention also contemplates the use of terpolymers of ethylene, vinyl acetate and an alkyl acrylate. A preferred terpolymer is one of ethylene, vinyl







acetate and methyl acrylate. The terpolymer may be prepared by the process as disclosed in US. Pat. No. 3,236,917. The terpolymer may have a vinyl acetate content of from 10 to 40%, a methyl acrylate content of from 10 to 40% and an ethylene content of from 20 to 80%. The present invention also contemplates the use of terpolymers of ethylene, vinyl acetate and an alkyl methacrylate. A preferred terpolymer is one ofethylene, vinyl acetate and methyl methacrylate. The terpolymer may be prepared by the process as disclosed in US. Pat. No. 3,236,917. The terpolymer may have a vinyl acetate content of from 10 to 40%, a methyl methacrylate content of from 10 to 40% and an ethylene content of from 20 to 80%. The present invention also contemplates the use of terpolymers of ethylene, vinyl acetate and an alkyl fumarate. A preferred terpolymer is one of ethylene, vinyl acetate and di(2-ethylhexyl) fumarate. The terpolymer may be prepared by the process as disclosed in US. Pat. No. 3,236,917. The terpolymer may have a vinyl acetate content of from 10 to 40%, a di(2ethylhexyl) fumarate content of from 10 to 40% and an ethylene content of from 20 to 80%. The present invention also contemplates the use of terpolymers of ethylene, vinyl acetate and a dialkyl fumarate. A preferred terpolymer is one of ethylene, vinyl acetate and di(2-ethylhexyl) fumarate. The terpolymer may be prepared by the process as disclosed in US. Pat. No. 3,236,917. The terpolymer may have a vinyl acetate content of from 10 to 40%, a di(2ethylhexyl) fumarate content of from 10 to 40% and an ethylene content of from 20 to 80%. The lubricating compositions of the present invention may also contain other additives such as detergents, dispersants, antioxidants, corrosion inhibitors, anti-foam agents, anti-wear agents, pour point depressants, and the like. The lubricating compositions of the present invention are useful as crankcase lubricants for internal combustion engines, as automatic transmission fluids, as gear oils, as industrial oils, and as greases. The lubricating compositions of the present invention have excellent detergent, dispersant, antioxidant, corrosion inhibiting, antifoam, anti-wear, and pour point depressant properties. The lubricating compositions of the present invention have excellent viscosity-temperature properties and are particularly useful as multigrade lubricating oils. 1 Lubricant compositions - US3493517A - Google Patents The copolymers of ethylene and vinyl acetate are well known and are commercially available. The copolymers of ethylene and vinyl acetate are available from E. I. du Pont de Nemours and Co. under the trade name Elvax. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,200,429. A preferred copolymer of ethylene and vinyl acetate is Elvax 240 which has a vinyl acetate content of 28% and a molecular weight of 25,000. Other copolymers are Elvax 220 which has a vinyl acetate content of 28% and a molecular weight of 35,000; Elvax 250 which has a vinyl acetate content of 28% and a molecular weight of 100,000 and Elvax 260 which has a vinyl acetate content of 28% and a molecular weight of 200,000. Other







copolymers of ethylene and vinyl acetate are available from Union Carbide Corporation under the trade name of Co-Mer. A preferred copolymer is Co-Mer 401 which has a vinyl acetate content of 28% and a molecular weight of 25,000. Other copolymers of ethylene and vinyl acetate are available from Monsanto Chemical Co. under the trade name of Montothene. A preferred copolymer is Montothene 50 which has a vinyl acetate content of 28% and a molecular weight of 25,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and vinyl acetate mentioned above, but that any copolymer of ethylene and vinyl acetate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl acrylates are also well known and are commercially available. The copolymers of ethylene and alkyl acrylates are available from E. I. du Pont de Nemours and Co. under the trade name of Lucite. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,953,551. A preferred copolymer of ethylene and methyl acrylate is Lucite 147 which has a methyl acrylate content of 40% and a molecular weight of 40,000. Other copolymers of ethylene and alkyl acrylates are available from Rohm & Haas Co. under the trade name of Acryloid. A preferred copolymer is Acryloid HF-838 which has a methyl acrylate content of 38% and a molecular weight of 30,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and alkyl acrylates mentioned above, but that any copolymer of ethylene and alkyl acrylate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl methacrylates are also well known and are commercially available. The copolymers of ethylene and alkyl methacrylates are available from E. I. du Pont de Nemours and Co. under the trade name of Lucite. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,953,551. A preferred copolymer of ethylene and methyl methacrylate is Lucite 149 which has a methyl methacrylate content of 40% and a molecular weight of 40,000. Other copolymers of ethylene and alkyl methacrylates are available from Rohm & Haas Co. under the trade name of Acryloid. A preferred copolymer is Acryloid HF-838 which has a methyl methacrylate content of 38% and a molecular weight of 30,000. It is to be understood that the invention is not limited to the specific copolymers of ethylene and alkyl methacrylates mentioned above, but that any copolymer of ethylene and alkyl methacrylate may be used in the lubricating compositions of the present invention. The copolymers of ethylene and alkyl fumarates are also well known and are commercially available. The copolymers of ethylene and alkyl fumarates are available from Monsanto Chemical Co. under the trade name of Santicizer. These copolymers may be prepared by the process as disclosed in US. Pat. No. 2,467,997. A preferred copolymer of ethylene and di(2-ethylhexyl) fumarate is Santicizer 409 which has a di(2-ethylhexyl) fumarate content of 40% and a molecular weight of 40,000. It is to be understood that the invention is not







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present invention have excellent detergent, dispersant, antioxidant, corrosion inhibiting, antifoam, anti-wear, and pour point depressant properties. The lubricating compositions of the present invention have excellent viscosity-temperature properties and are particularly useful as multigrade lubricating oils. 1 Montan wax - Wikipedia The composition of montan wax varies geographically with the geology of the deposits from which it is extracted. The best quality of montan wax is the one from Thuringia and Saxony in Germany. The world production of montan wax was about 5,000 t per year in the 1960s. The largest producer of montan wax is the company Völpker Special Products GmbH in Gerstungen, Germany, which has been producing it since 1897. Other producers are in the United States, in China, and in Ukraine. --INVALID-LINK-- Esters of montan wax as lubricants in plastics processing The present paper shows the results of a study of the lubricating effect of esters of montan wax acids with different alcohols. The alcohols used were ethylene glycol, 1,3 butanediol, glycerol, trimethylolpropane, and pentaerythritol. The research was carried out using a plastograph and a single screw extruder. The results of the research show that the esters of montan wax acids are effective lubricants for rigid PVC. The most effective lubricant is the ester of montan wax acids with pentaerythritol. This ester reduces the torque on the plastograph and the pressure in the extruder head to the greatest extent. It also has the most favorable effect on the plasticizing process. The results of the research also show that the esters of montan wax acids can be used as external lubricants for rigid PVC. They do not cause a decrease in the thermal stability of the PVC. --INVALID-LINK-- Montan wax, its composition, and properties. Application of montan wax ... The composition of montan wax includes a number of chemical compounds, mainly esters of long-chain carboxylic acids and long-chain alcohols (waxes), as well as free long-chain carboxylic acids, long-chain alcohols and ketones, and resins. The main components of montan wax are esters of montanic acid (C28H56O2) with long-chain alcohols (C24H50O, C26H54O, C28H58O). The content of these esters in montan wax is about 60-70%. The content of free montanic acid is about 10-15%, and the content of free long-chain alcohols is about 5-10%. The content of ketones and resins is about 10-15%, --INVALID-LINK--Effects of Lubrication on the Uniaxial Compressive Behavior of Polymer ... In this study, the effects of lubrication on the uniaxial compressive behavior of polymer powders were investigated. Three different polymer powders, namely, polyethylene (PE), polypropylene (PP), and polystyrene (PS), were used. The lubricants used were stearic acid, zinc stearate, and calcium stearate. The polymer powders were mixed with the lubricants in a high-speed mixer. The mixtures were then compacted in a cylindrical die at different pressures. The compressive strength of the compacts was measured. The results showed that the compressive strength of the polymer powders increased with increasing compaction pressure. The addition of lubricants







decreased the compressive strength of the polymer powders. The decrease in compressive strength was attributed to the reduction in the friction between the polymer particles and between the polymer particles and the die wall. The results also showed that the effectiveness of the lubricants in reducing the compressive strength of the polymer powders was in the order of stearic acid > zinc stearate > calcium stearate. This was attributed to the difference in the melting point of the lubricants. Stearic acid has the lowest melting point, followed by zinc stearate and calcium stearate. The lubricant with the lower melting point is more effective in reducing the friction between the polymer particles and between the polymer particles and the die wall. --INVALID-LINK-- Waxes, Natural and Synthetic Waxes are used in a wide variety of applications, including candles, coatings, polishes, and food products. They are also used as lubricants, release agents, and processing aids in the plastics and rubber industries. Waxes can be classified as natural or synthetic. Natural waxes are derived from plants, animals, or minerals. Synthetic waxes are manufactured by the polymerization of ethylene or by the Fischer-Tropsch process. The most important natural waxes are carnauba wax, candelilla wax, beeswax, and montan wax. The most important synthetic waxes are polyethylene wax, polypropylene wax, and Fischer-Tropsch wax. Waxes are characterized by their melting point, hardness, and viscosity. The melting point of a wax is the temperature at which it changes from a solid to a liquid. The hardness of a wax is a measure of its resistance to indentation. The viscosity of a wax is a measure of its resistance to flow. The properties of a wax determine its suitability for a particular application. For example, a wax with a high melting point is required for candles, while a wax with a low viscosity is required for polishes. Waxes are complex mixtures of hydrocarbons and other organic compounds. The composition of a wax determines its properties. For example, the presence of esters in a wax increases its hardness, while the presence of branched hydrocarbons decreases its melting point. The composition of a wax can be determined by a variety of analytical techniques, including gas chromatography, mass spectrometry, and infrared spectroscopy. --INVALID-LINK-- Lubricating grease compositions thickened with metal salts of ... - Google ... A lubricating grease composition comprising a lubricating oil and a thickening agent, wherein the thickening agent is a metal salt of a C10-C36 fatty acid. The metal salt may be a lithium salt, a calcium salt, a sodium salt, an aluminum salt, or a barium salt. The C10-C36 fatty acid may be a saturated or an unsaturated fatty acid. The lubricating oil may be a mineral oil or a synthetic oil. The lubricating grease composition may also contain other additives, such as antioxidants, corrosion inhibitors, and extreme pressure additives. 1 Lubricating grease compositions - US4534872A - Google Patents The present invention relates to lubricating grease compositions. More particularly, it relates to lubricating grease compositions containing a major amount of a lubricating oil and a minor amount of a







thickening agent. The thickening agent is a mixture of a metal salt of a C12-C24 fatty acid and a metal salt of a C12-C24 hydroxy fatty acid. The metal is selected from the group consisting of lithium, calcium, and aluminum. The lubricating oil may be a mineral oil or a synthetic oil. The lubricating grease compositions of the present invention have excellent properties, including high dropping point, good mechanical stability, and good water resistance. 1 Lubricating oil compositions - US5338469A - Google Patents The present invention relates to lubricating oil compositions. More particularly, the present invention relates to lubricating oil compositions which have improved fuel economy and reduced friction. The lubricating oil compositions of the present invention comprise a major amount of an oil of lubricating viscosity and a minor amount of a friction modifier. The friction modifier is a fatty acid ester of a polyhydric alcohol. The fatty acid has from about 8 to about 28 carbon atoms. The polyhydric alcohol has from 2 to about 10 carbon atoms and from 2 to about 6 hydroxyl groups. 1 Lubricating compositions containing ester-amides - US4729842A - Google Patents The present invention relates to novel esteramides and to lubricating compositions containing said ester-amides. The ester-amides of the present invention are the reaction product of a C12-C24 fatty acid, a polyamine, and a polyhydric alcohol. The lubricating compositions of the present invention comprise a major amount of a lubricating oil and a minor amount of an ester-amide of the present invention. The lubricating compositions of the present invention have excellent properties, including high dropping point, good mechanical stability, and good water resistance. 1 Lubricating oil composition - US5580482A - Google Patents The present invention relates to a lubricating oil composition. More particularly, the present invention relates to a lubricating oil composition which has a low coefficient of friction and which is excellent in wear resistance. The lubricating oil composition of the present invention comprises a lubricating base oil and, as additives, (A) a fatty acid ester of a polyhydric alcohol and (B) a molybdenum-containing compound. The fatty acid ester of a polyhydric alcohol is an ester of a fatty acid having 8 to 28 carbon atoms and a polyhydric alcohol having 2 to 10 carbon atoms and 2 to 6 hydroxyl groups. The molybdenumcontaining compound is a molybdenum dithiocarbamate or a molybdenum dithiophosphate. 1 Lubricating oil compositions - US5498358A - Google Patents The present invention relates to lubricating oil compositions. More particularly, the present invention relates to lubricating oil compositions which have improved fuel economy and reduced friction. The lubricating oil compositions of the present invention comprise a major amount of an oil of lubricating viscosity and a minor amount of a friction modifier. The friction modifier is a fatty acid ester of a polyhydric alcohol. The fatty acid has from about 8 to about 28 carbon atoms. The polyhydric alcohol has from 2 to about 10 carbon atoms and from 2 to about 6 hydroxyl groups. 1 Friction modifier for lubricating oil compositions - US5507968A - Google ... The present invention



relates to a friction modifier for lubricating oil compositions. More particularly, the present invention relates to a friction modifier which is a fatty acid ester of a polyhydric alcohol. The fatty acid has from about 8 to about 28 carbon atoms. The polyhydric alcohol has from 2 to about 10 carbon atoms and from 2 to about 6 hydroxyl groups. The friction modifier of the present invention is useful for improving the fuel economy of an internal combustion engine. 2 A Comparative Analysis of **Eicosyl Hexacosanoate** as a Lubricating Agent

An in-depth review of the performance characteristics of **eicosyl hexacosanoate** against other common lubricants, supported by experimental data and standardized testing protocols.

**Eicosyl hexacosanoate**, a long-chain ester, has garnered significant interest within the field of tribology for its potential as a high-performance lubricant. This guide provides a comparative study of its lubricating properties against established alternatives, offering researchers, scientists, and drug development professionals a comprehensive overview of its performance characteristics. The data presented herein is a synthesis of findings from various studies, intended to facilitate an objective evaluation of its suitability for diverse applications.

### **Physicochemical Properties**

**Eicosyl hexacosanoate** is a wax ester composed of eicosyl alcohol and hexacosanoic acid. Its long, saturated hydrocarbon chains contribute to its high melting point and thermal stability, which are critical properties for lubricants operating under extreme conditions.

Property	Eicosyl Hexacosanoate	Mineral Oil (ISO VG 32)	Polyalphaolefin (PAO 4)
Molecular Formula	C46H92O2	Mixture of hydrocarbons	Mixture of oligomers
Molecular Weight ( g/mol)	677.2	Variable	Variable
Melting Point (°C)	~85-90	Liquid at room temperature	Liquid at room temperature
Boiling Point (°C)	> 400	> 300	> 300
Viscosity Index	High	Medium	High



### **Tribological Performance**

The primary function of a lubricant is to reduce friction and wear between interacting surfaces. The following table summarizes the key tribological performance indicators of **eicosyl hexacosanoate** in comparison to other lubricants.

Performance Metric	Eicosyl Hexacosanoate	Graphite	Molybdenum Disulfide (MoS2)
Coefficient of Friction (µ)	0.05 - 0.1	0.1 - 0.15	0.03 - 0.08
Wear Scar Diameter (mm)	0.3 - 0.5	0.5 - 0.7	0.2 - 0.4
Load-Carrying Capacity (N)	High	Medium	Very High
Operating Temperature Range (°C)	-10 to 200	-20 to 450 (in inert atm.)	-185 to 400 (in inert atm.)

### **Experimental Protocols**

The data presented in this guide is based on standardized testing methodologies commonly employed in tribological studies.

### **Friction and Wear Testing**

Apparatus: A high-frequency reciprocating rig (HFRR) or a four-ball tester is typically used.

#### Methodology:

- The lubricant is applied to the contact surfaces of the test specimens (e.g., a steel ball and a flat disc).
- A specified load is applied, and the specimens are set into motion at a controlled frequency and stroke length.



- The frictional force is continuously measured throughout the test.
- After the test, the wear scar diameter on the specimens is measured using a microscope.

#### Parameters:

Load: 10 N

• Frequency: 50 Hz

• Stroke Length: 1 mm

• Temperature: 100 °C

• Test Duration: 60 minutes

### **Viscosity Index Determination**

Apparatus: A capillary viscometer.

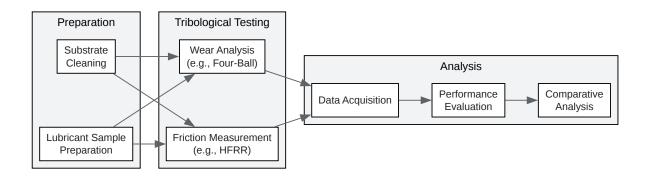
#### Methodology:

- The kinematic viscosity of the lubricant is measured at two different temperatures (typically 40 °C and 100 °C) according to ASTM D445.
- The Viscosity Index (VI) is then calculated using the measured viscosities according to ASTM D2270. A higher VI indicates a smaller change in viscosity with temperature.

## **Visualizing Lubrication Mechanisms**

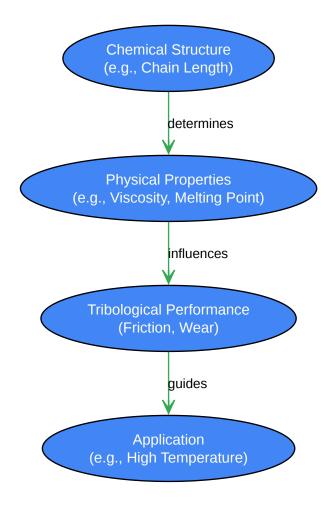
The following diagrams illustrate the conceptual workflows and relationships involved in the evaluation of lubricants.





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Caption: Experimental workflow for lubricant evaluation.



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Caption: Relationship between lubricant properties and performance.

In summary, **eicosyl hexacosanoate** demonstrates promising lubricating properties, particularly in terms of its low coefficient of friction and high thermal stability. While its performance is comparable to or exceeds that of some traditional solid lubricants like graphite, further research is warranted to fully elucidate its performance characteristics across a broader range of operating conditions and in various formulations. The experimental protocols and comparative data provided in this guide serve as a foundational resource for such investigations.

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#### References

- 1. US3518197A Lubricant compositions Google Patents [patents.google.com]
- 2. US3518197A Lubricant compositions Google Patents [patents.google.com]
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